

# Application Notes: Fabrication of Zinc-Modified Nickel Cobalt Selenide Electrodes

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## Compound Focus: Nickel selenate

CAS No.: 15060-62-5

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**Background & Principle** Transition metal selenides, particularly mixed metal variants like Nickel Cobalt Selenide (NCSe<sub>2</sub>), are promising electrode materials due to their high electrical conductivity and rich redox activity, which contribute to high specific capacitance and energy density in asymmetric supercapacitors (supercapatteries) [1]. Incorporating a third metal, such as Zinc, via a "zincronization" process can further enhance performance by modifying the surface morphology, increasing electrochemically active sites, and improving structural stability during charge-discharge cycles [1].

**Objective** To provide a detailed protocol for the hydrothermal synthesis of zinc-modified nickel cobalt selenide (NCSe<sub>2</sub>-Z) nanocomposites and their subsequent fabrication into working electrodes for high-performance asymmetric supercapacitors.

## Experimental Protocol

### Part 1: Synthesis of Zinc-Modified Nickel Cobalt Selenide

This section outlines the procedure for creating the active electrode material, adapted from recent research [1].

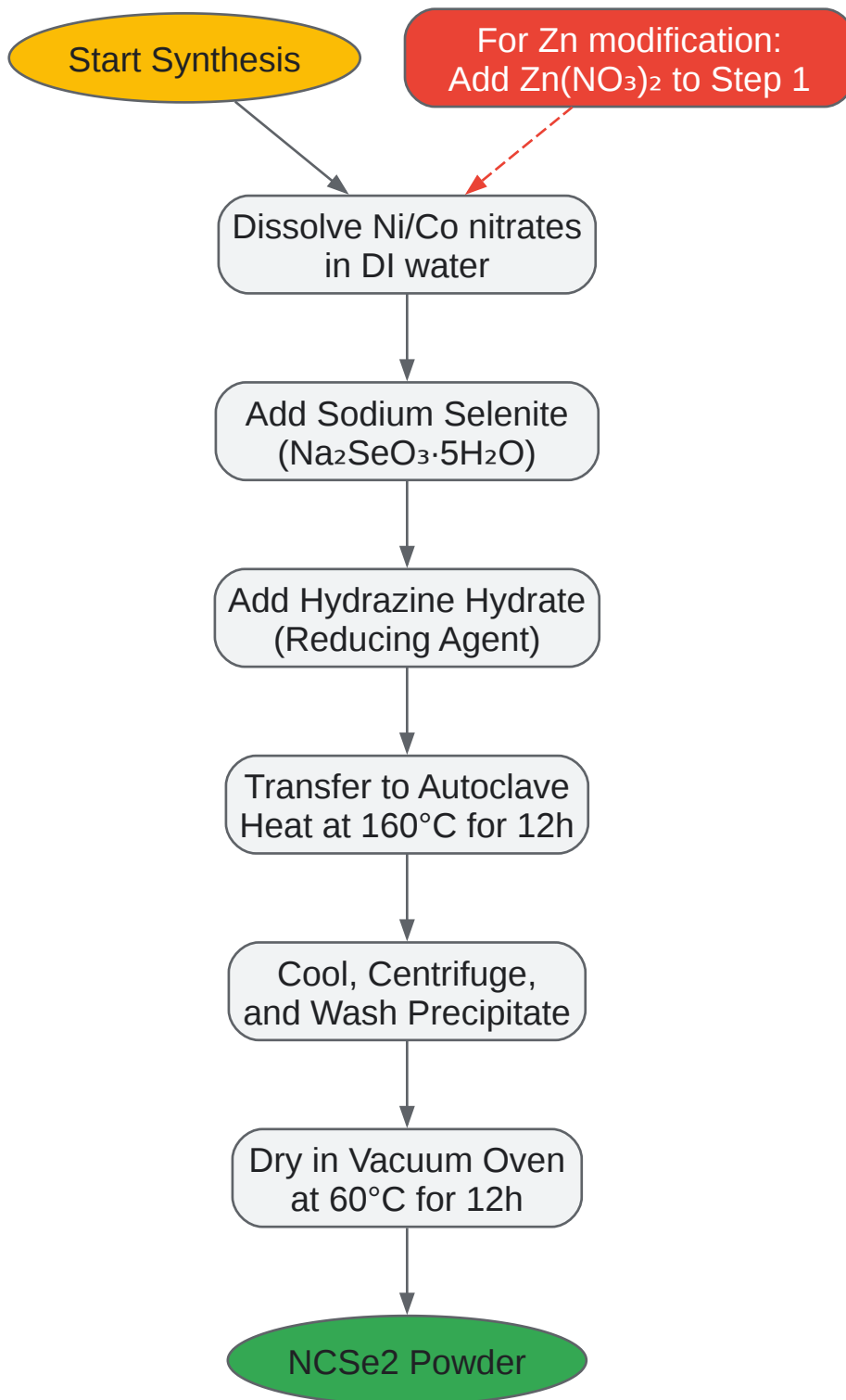
#### Materials

- Nickel(II) nitrate hexahydrate ( $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- Cobalt(II) nitrate hexahydrate ( $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- Zinc(II) nitrate hexahydrate ( $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ )
- Sodium selenite ( $\text{Na}_2\text{SeO}_3 \cdot 5\text{H}_2\text{O}$ )
- Hydrazine hydrate ( $\text{N}_2\text{H}_4 \cdot \text{XH}_2\text{O}$ , 50–60%)
- Deionized (DI) water
- **Equipment:** Analytical balance, magnetic stirrer with hotplate, autoclave reactor with Teflon liner, programmable oven, centrifuge, vacuum drying oven.

### Step-by-Step Procedure

- **Precursor Solution Preparation:** Dissolve 2 mmol of  $\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$  and 2 mmol of  $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$  in 70 mL of DI water under vigorous stirring at room temperature.
- **Selenium Source Addition:** Add 4 mmol of  $\text{Na}_2\text{SeO}_3 \cdot 5\text{H}_2\text{O}$  to the above solution and continue stirring until fully dissolved.
- **Reduction:** Introduce 10 mL of hydrazine hydrate ( $\text{N}_2\text{H}_4 \cdot \text{XH}_2\text{O}$ ) dropwise into the mixture. Hydrazine acts as a reducing agent to facilitate the formation of selenide.
- **Hydrothermal Reaction:**
  - Transfer the final mixture into a 100 mL Teflon-lined stainless-steel autoclave.
  - Seal the autoclave and heat it in an oven at **160°C for 12 hours**.
  - After the reaction, allow the autoclave to cool down to room temperature naturally.
- **Product Collection:** The resulting precipitate should be collected by centrifugation, then washed several times with DI water and ethanol to remove impurities.
- **Drying:** Dry the purified product in a vacuum oven at **60°C for 12 hours** to obtain the base Nickel Cobalt Selenide ( $\text{NCSe}_2$ ) powder.
- **Zinc Modification (Zincronization):** To incorporate zinc, repeat steps 1-6 but add a specific molar mass of  $\text{Zn}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$  (e.g., 15%, 30%, or 40% molar ratio relative to the total metal content) to the initial precursor solution. The optimized material in the study was **NCSe2-Z15** [1].

The workflow for the synthesis process is summarized below.



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## Part 2: Electrode Fabrication and Cell Assembly

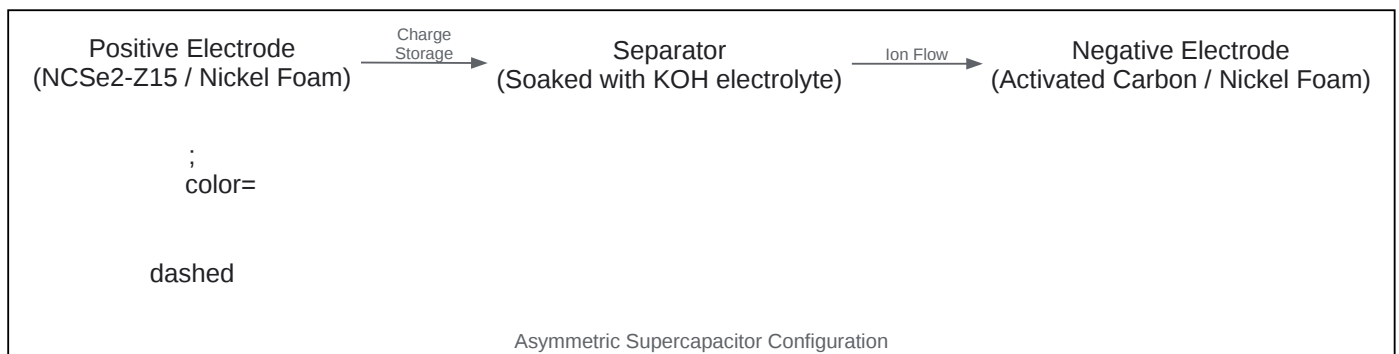
This section describes how to process the synthesized powder into a working electrode and assemble a test device [1].

## Materials

- Synthesized NCS<sub>2</sub> or NCS<sub>2</sub>-Z powder
- Acetylene Black (conductive additive)
- Polyvinylidene Fluoride (PVDF, binder)
- N-methyl-2-pyrrolidone (NMP, solvent)
- Nickel Foam (current collector)
- **Equipment:** Mortar and pestle or ball mill, doctor blade or coating knife, vacuum drying oven, hydraulic press.

## Procedure

- **Slurry Preparation:** Thoroughly mix the active material (e.g., NCS<sub>2</sub>-Z15), acetylene black, and PVDF binder in a mass ratio of **75:20:5** in an appropriate amount of NMP solvent to form a homogeneous slurry.
- **Current Collector Preparation:** Cut nickel foam into pieces of desired dimensions (e.g., 1 cm x 2 cm). Clean it with dilute acid (e.g., 1M HCl) and DI water to remove surface oxides, then dry completely [2].
- **Slurry Coating:** Evenly coat the prepared slurry onto the nickel foam substrate.
- **Drying and Pressing:** Dry the coated electrode at **80°C for 12 hours** in a vacuum oven to evaporate the solvent. Subsequently, compress the electrode under a pressure of ~10 MPa to enhance contact.
- **Asymmetric Supercapacitor Assembly:** Assemble a two-electrode test cell (asymmetric supercapacitor) in a configuration as shown below.



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## Part 3: Performance Evaluation & Characterization

**Electrochemical Testing** Perform tests in a 2 M KOH aqueous electrolyte [1].

- **Cyclic Voltammetry (CV):** Record CV curves at various scan rates (e.g., 2 to 100 mV s<sup>-1</sup>) to study charge storage mechanisms and calculate specific capacity.
- **Galvanostatic Charge-Discharge (GCD):** Perform GCD tests at different current densities (e.g., 1.3 to 10 A g<sup>-1</sup>) to evaluate specific capacitance, energy density, power density, and cycling stability.
- **Electrochemical Impedance Spectroscopy (EIS):** Measure impedance in the frequency range from 100 kHz to 0.01 Hz to understand the internal resistance and ion diffusion kinetics.

### Material Characterization

- **X-ray Diffraction (XRD):** To confirm the crystal structure and phase of the synthesized materials.
- **Scanning Electron Microscopy (SEM):** To analyze the surface morphology and particle size.
- **X-ray Photoelectron Spectroscopy (XPS):** To determine the elemental composition and chemical states.

## Key Performance Data

The table below summarizes the exceptional electrochemical performance achieved with the optimized zinc-modified material (NCSe<sub>2</sub>-Z15) as reported in the study [1].

Parameter	Performance Value	Test Conditions
Specific Capacity	1520.5 C g <sup>-1</sup>	Scan rate: 2 mV s <sup>-1</sup>
Specific Capacity	1030.5 C g <sup>-1</sup>	Current density: 1.3 A g <sup>-1</sup>
Capacity Retention	98.5%	After 5000 cycles
Coulombic Efficiency	99.5%	After 5000 cycles
Energy Density	85.18 W h kg <sup>-1</sup>	Asymmetric device

Parameter	Performance Value	Test Conditions
Power Density	1200 W kg <sup>-1</sup>	Asymmetric device

## Discussion for Researchers

The data indicates that zincronization is a highly effective strategy for enhancing supercapacitor electrodes. The introduced zinc alters the surface morphology, creating more active sites and facilitating ion diffusion, which directly translates to higher specific capacity and outstanding cycling stability [1]. This makes NCSe<sub>2</sub>-Z composites superior to many monometallic selenides, which often suffer from poor conductivity and structural instability [1].

For researchers, future work could focus on:

- Exploring the exact molar ratios of Ni, Co, and Zn for further optimization.
- Investigating alternative substrates or 3D-structured current collectors like nickel foam, which is known to enhance performance by providing a high surface area and facilitating electron transport [2].
- Extending this zinc modification approach to other metal selenide or sulfide systems.

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## References

1. Tailoring the electrochemical performance of nickel cobalt ... [sciencedirect.com]
2. Foam Nickel with Low Catalyst Loading and... | IntechOpen Electrode [intechopen.com]

To cite this document: Smolecule. [Application Notes: Fabrication of Zinc-Modified Nickel Cobalt Selenide Electrodes]. Smolecule, [2026]. [Online PDF]. Available at:

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